

Standard Operating Procedure: Handling and Disposal of Astiron

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Compound of Interest

Compound Name: *Astiron*
CAS No.: *1620-24-2*
Cat. No.: *B1665801*

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This document provides essential safety and logistical information for the handling and disposal of **Astiron**. It is intended for researchers, scientists, and drug development professionals. Adherence to these guidelines is critical to ensure personal safety and minimize environmental impact.

Hazard Identification and Risk Assessment

Astiron is a potent proprietary compound with high biological activity. The primary hazards associated with **Astiron** include:

- **Acute Toxicity:** Potentially harmful if inhaled, ingested, or absorbed through the skin.
- **Organ Damage:** Target organs and long-term health effects are not yet fully characterized. Assume potential for systemic toxicity.
- **Reproductive Hazard:** Effects on fertility and unborn children are unknown. Handle as a potential reproductive toxin.

Due to these potential hazards, a comprehensive risk assessment must be conducted before any new procedure involving **Astiron** is initiated.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Astiron** in any form (solid or in solution).

- Eye and Face Protection:
 - ANSI Z87.1-compliant safety glasses with side shields are required for all procedures.
 - A chemical splash goggles and a face shield must be worn when there is a risk of splashes or aerosol generation.
- Skin Protection:
 - Gloves: Double-gloving with nitrile gloves is required. The outer glove should be changed immediately upon known or suspected contamination. Refer to the glove compatibility table below.
 - Lab Coat: A buttoned, knee-length lab coat is mandatory. A disposable, back-closing gown is required for procedures with a high risk of contamination.
 - Arm Sleeves: Disposable arm sleeves should be worn to protect the skin between the glove and the cuff of the lab coat.
 - Footwear: Closed-toe shoes are required at all times in the laboratory.
- Respiratory Protection:
 - All handling of solid **Astiron** or concentrated solutions must be performed within a certified chemical fume hood or a Class II biological safety cabinet to minimize inhalation exposure.
 - If engineering controls are not sufficient to maintain exposure below the Occupational Exposure Limit (OEL), a NIOSH-approved respirator with appropriate cartridges must be used.

Quantitative Safety Data

The following table summarizes key quantitative data for the safe handling of **Astiron**.

Parameter	Value	Notes
Occupational Exposure Limit (OEL)	0.5 µg/m ³ (8-hour TWA)	This is a provisional limit. All efforts should be made to keep exposure As Low As Reasonably Achievable (ALARA).
Glove Breakthrough Time (minutes)		
Nitrile	> 480 (for 1 mg/mL in DMSO)	Recommended for routine handling. Change immediately upon contamination.
Latex	Not Recommended	Potential for allergic reactions and poor chemical resistance.
Decontamination Solution	1% Sodium Hypochlorite	A 10-minute contact time is required for effective decontamination of surfaces. Follow with a 70% ethanol rinse.
Solubility	> 50 mg/mL in DMSO	
	< 0.1 mg/mL in PBS pH 7.4	

Experimental Protocol: Safe Weighing and Solubilization of Astiron

This protocol outlines the steps for safely weighing solid **Astiron** and preparing a stock solution.

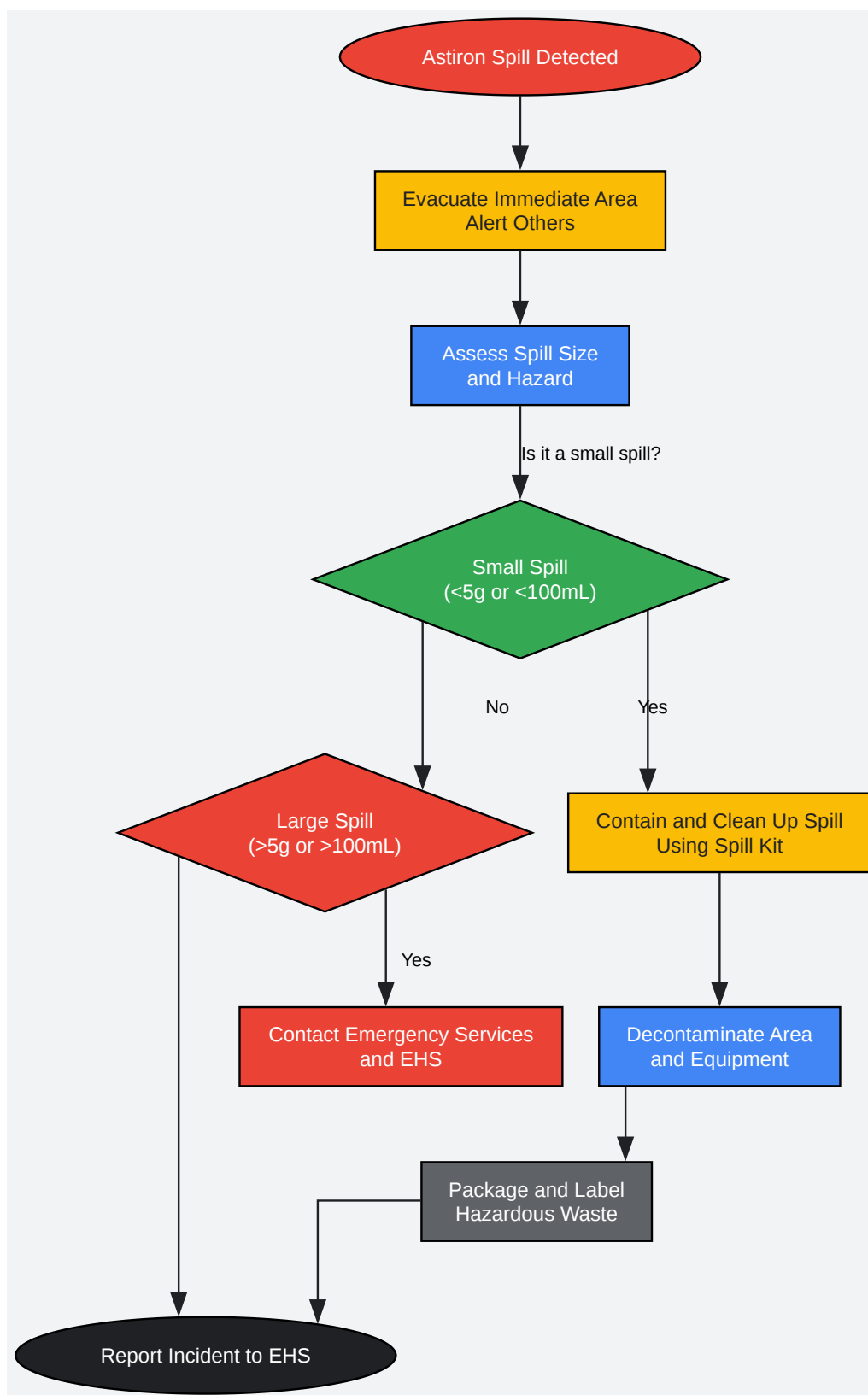
- Preparation:

1. Don all required PPE as specified in Section 2.
 2. Ensure a certified chemical fume hood is operational.
 3. Prepare the work surface by lining it with absorbent, plastic-backed paper.
 4. Assemble all necessary equipment: analytical balance, spatulas, weigh paper, vials, and solvent.
 5. Prepare a waste container for contaminated disposables within the fume hood.
- Weighing:
 1. Tare the analytical balance with a clean piece of weigh paper or a tared vial.
 2. Carefully transfer the desired amount of solid **Astiron** onto the weigh paper or into the vial using a clean spatula.
 3. Avoid generating dust. If any dust is generated, gently wipe the area with a damp cloth and dispose of it as hazardous waste.
 4. Record the final weight.
 - Solubilization:
 1. Carefully add the appropriate volume of solvent (e.g., DMSO) to the vial containing the weighed **Astiron**.
 2. Cap the vial securely and vortex or sonicate until the solid is completely dissolved.
 3. Visually inspect the solution to ensure there are no undissolved particulates.
 - Cleanup:
 1. Decontaminate all surfaces and equipment using the approved decontamination solution.
 2. Dispose of all contaminated disposables (weigh paper, gloves, absorbent paper) in the designated hazardous waste container.

3. Remove outer gloves and dispose of them in the hazardous waste.
4. Remove remaining PPE and wash hands thoroughly with soap and water.

Emergency Procedures

Spill Response Workflow



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